

A Comprehensive Technical Guide to the Physical Properties of Potassium Hydride (KH) Powder

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Compound of Interest

Compound Name: Potassium hydride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **potassium hydride** (KH) powder. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering the use of this highly reactive and potent superbase in their work. This document summarizes key quantitative data, details relevant experimental protocols for property determination, and provides visual representations of important processes and relationships.

Core Physical and Chemical Properties

Potassium hydride is an inorganic compound with the chemical formula KH. It is an alkali metal hydride characterized by an ionic bond between the potassium cation (K^+) and the hydride anion (H^-). In its pure form, it is a white crystalline solid, though commercial preparations often appear as a gray powder.^[1] Due to its extreme reactivity with water and air, it is typically supplied as a 20-35% dispersion in mineral oil or paraffin wax to ensure safer handling and storage.^{[1][2]}

Quantitative Physical Data

The following tables summarize the key physical and thermodynamic properties of **potassium hydride** powder.

General Properties	Value	References
Chemical Formula	KH	[1]
Molar Mass	40.1062 g/mol	[1]
Appearance	White to gray crystalline powder	[1]
Density	~1.43 g/cm ³	[1]
Thermodynamic Properties	Value	References
Decomposition Temperature	~400 °C	[1]
Heat Capacity (C)	37.91 J/(mol·K)	[1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-57.82 kJ/mol	[1]
Crystal Structure	Value	References
Crystal System	Cubic	[1]
Space Group	Fm3m (No. 225)	[1]
Structure Type	Rock Salt (NaCl)	[3]
Solubility	Behavior	References
Water	Reacts violently	[1][4]
Organic Solvents (e.g., benzene, diethyl ether)	Insoluble	[1]
Fused Hydroxides (e.g., molten NaOH)	Soluble	[1]

Experimental Protocols for Property Determination

Accurate characterization of **potassium hydride**'s physical properties requires specialized experimental techniques due to its reactive nature. The following sections detail the methodologies for determining its key characteristics.

Crystal Structure Determination via X-ray Diffraction (XRD)

The crystal structure of **potassium hydride** is determined using powder X-ray diffraction (XRD). Due to its sensitivity to air and moisture, the sample must be handled in an inert atmosphere.

Methodology:

- **Sample Preparation:** Inside a glovebox with an inert atmosphere (e.g., argon or nitrogen), a small amount of **potassium hydride** powder is loaded into a thin-walled glass capillary tube (e.g., 0.5 mm diameter). The capillary is then hermetically sealed to prevent any contact with air.^[5]
- **Instrument Setup:** A powder diffractometer is used, typically with a copper X-ray source (Cu K α radiation, $\lambda \approx 1.54 \text{ \AA}$).^[5] The instrument is configured for Debye-Scherrer transmission geometry.
- **Data Collection:** The sealed capillary containing the sample is mounted on the diffractometer. The X-ray beam is directed at the sample, and the diffraction pattern is collected over a specified 2θ range (e.g., $15\text{-}80^\circ$).^[5]
- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , is analyzed. The positions of the diffraction peaks are used to determine the lattice parameters and the crystal system. By comparing the experimental pattern with calculated patterns based on known structures, the rock salt (NaCl-type) crystal structure of **potassium hydride** can be confirmed.^[5]

Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

Thermogravimetric analysis (TGA) is employed to determine the thermal stability and decomposition temperature of **potassium hydride**.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **potassium hydride** (typically a few milligrams) is placed in an inert crucible (e.g., alumina). This process is conducted in a glovebox to prevent premature reaction.
- **Instrument Setup:** The TGA instrument is purged with an inert gas (e.g., nitrogen or argon) to provide a non-reactive atmosphere. The desired temperature program is set, which typically involves a linear heating rate (e.g., 10 °C/min) over a specified temperature range.
- **Data Collection:** The crucible is placed in the TGA furnace, and the experiment is initiated. The instrument continuously measures the sample's mass as a function of temperature.
- **Data Analysis:** The resulting TGA curve plots the percentage of weight loss against temperature. The onset temperature of the significant weight loss step corresponds to the decomposition of **potassium hydride** into potassium metal and hydrogen gas. This provides a quantitative measure of its thermal stability.

Bulk Density Measurement

The bulk density of **potassium hydride** powder is determined by measuring the volume of a known mass of the powder.

Methodology:

- **Sample Preparation:** A sufficient quantity of **potassium hydride** powder is handled in an inert environment.
- **Procedure:**
 - A dry, tared graduated cylinder of a specific volume (e.g., 250 mL) is used.^[6]
 - A known mass of the powder (e.g., 100 g) is gently introduced into the cylinder without compaction.^[6]

- The powder is carefully leveled without unsettling it, and the apparent volume is read from the cylinder's graduations.[6]
- The bulk density is calculated by dividing the mass of the powder by the measured volume.[6]
- For tapped density, the cylinder is mechanically tapped a specified number of times to achieve a more settled packing of the powder before the final volume is measured.[6]

Heat Capacity Determination

The heat capacity of air-sensitive powders like **potassium hydride** can be determined using relaxation calorimetry.

Methodology:

- **Sample Encapsulation:** In an inert atmosphere, a small, weighed sample of **potassium hydride** is placed in a hermetically sealed differential scanning calorimetry (DSC) pan. A layer of Apiezon N grease can be added to improve thermal contact.[7][8]
- **Calorimeter Setup:** A relaxation calorimeter, such as that in a Quantum Design Physical Property Measurement System (PPMS), is used.[7][8]
- **Measurement Procedure:** The technique involves a four-step measurement process to accurately determine the heat capacity of the sample by subtracting the heat capacity of the pan and grease.[7] This involves measuring the heat capacity of the empty pan with grease and the sealed pan containing the sample.
- **Data Analysis:** By analyzing the thermal relaxation curves at various temperatures, the heat capacity of the **potassium hydride** sample as a function of temperature can be determined with high accuracy.[7]

Enthalpy of Formation Determination

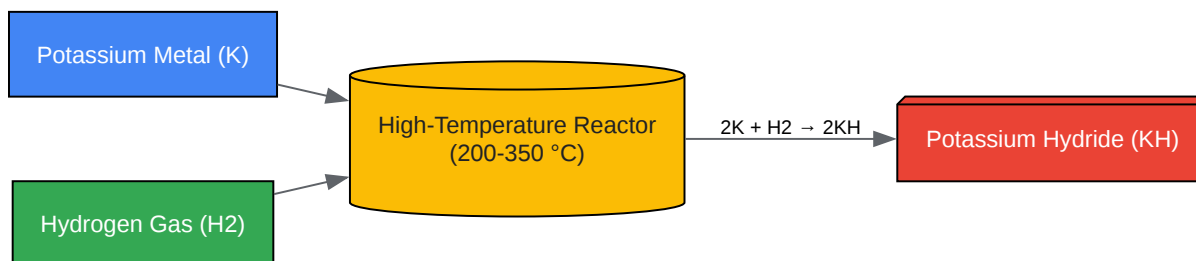
The standard enthalpy of formation of **potassium hydride** can be determined using solution calorimetry.

Methodology:

- **Calorimeter Setup:** A solution calorimeter is used, which measures the heat change during a chemical reaction.
- **Reaction Scheme:** The enthalpy of formation is determined indirectly by measuring the enthalpies of reaction of potassium metal and **potassium hydride** with a suitable solvent (e.g., an acid solution) in the calorimeter.
 - Reaction 1: $\text{K(s)} + \text{H}^+(\text{aq}) \rightarrow \text{K}^+(\text{aq}) + \frac{1}{2} \text{H}_2(\text{g})$ (Enthalpy ΔH_1)
 - Reaction 2: $\text{KH(s)} + \text{H}^+(\text{aq}) \rightarrow \text{K}^+(\text{aq}) + \text{H}_2(\text{g})$ (Enthalpy ΔH_2)
- **Data Collection:** A known amount of potassium is reacted in the calorimeter, and the heat evolved (ΔH_1) is measured. Subsequently, a known amount of **potassium hydride** is reacted under the same conditions, and the heat evolved (ΔH_2) is measured.
- **Calculation:** According to Hess's law, the enthalpy of formation of **potassium hydride** ($\text{K(s)} + \frac{1}{2} \text{H}_2(\text{g}) \rightarrow \text{KH(s)}$) is calculated as the difference between the enthalpies of these two reactions ($\Delta_f H^\circ = \Delta H_1 - \Delta H_2$).

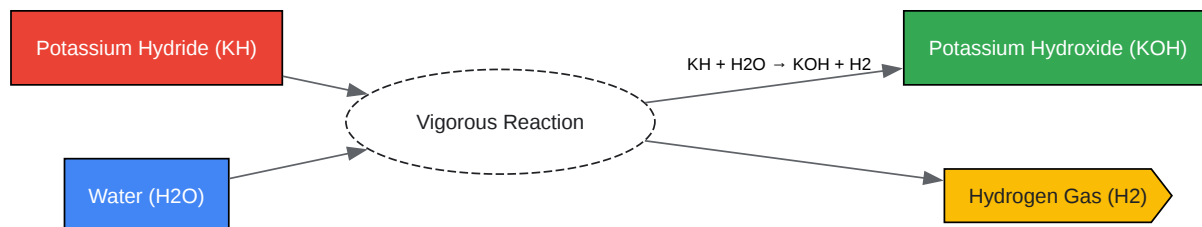
Visualizations: Workflows and Reactions

The following diagrams, created using the DOT language, illustrate key processes related to **potassium hydride**.



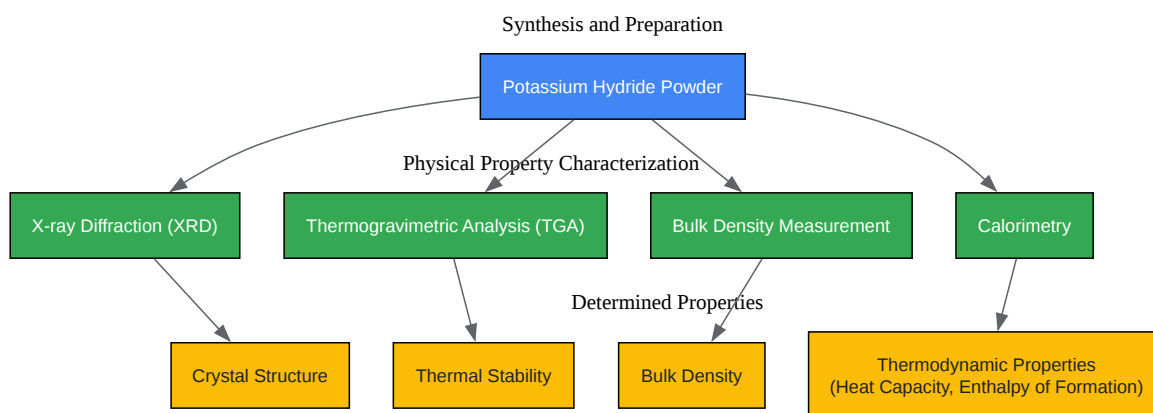
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Caption: Synthesis of **Potassium Hydride** from its Elements.



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Caption: Reaction of **Potassium Hydride** with Water.



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Caption: Workflow for the Physical Characterization of KH.

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